

JNJ-47965567 off-target effects and selectivity profile

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Compound of Interest

Compound Name: JNJ-47965567

Cat. No.: B15586329

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JNJ-47965567 Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with detailed information on the off-target effects and selectivity profile of **JNJ-47965567**, a potent P2X7 receptor antagonist.

Frequently Asked Questions (FAQs)

Q1: What is the primary molecular target of **JNJ-47965567**?

JNJ-47965567 is a potent and selective antagonist of the P2X7 receptor, an ATP-gated ion channel.^{[1][2][3]} It is a centrally permeable compound, making it a suitable tool for investigating the role of central P2X7 in rodent models of CNS pathophysiology.^{[2][4]}

Q2: How potent and selective is **JNJ-47965567** for its primary target?

JNJ-47965567 demonstrates high affinity for both human and rat P2X7 receptors.^{[1][4]} Its selectivity was confirmed against a broad panel of other receptors, ion channels, and transporters, where it was found to be highly selective for the P2X7 receptor.^{[1][3][5]}

Q3: What are the known off-target interactions of **JNJ-47965567**?

The compound is considered "clean" at a concentration of 1 μM .^[1] However, at a higher concentration of 10 μM , significant off-target effects (>50% inhibition) were observed at two specific sites:

- Human Serotonin Transporter (SERT): 82% effect
- Human Melatonin 1 Receptor (MT1): 65% effect^[1]

Researchers should consider these potential off-target activities when using concentrations of **JNJ-47965567** approaching 10 μM in their experiments.

Q4: How was the selectivity of **JNJ-47965567** determined?

The selectivity was assessed using a standard panel of receptors, ion channels, and transporters (CEREP).^[1] This type of broad screening is a standard industry practice to identify potential off-target interactions early in the drug discovery process. It typically involves radioligand binding assays for a wide array of molecular targets.

Troubleshooting Guide

Issue: I am observing an unexpected phenotype in my in vitro or in vivo model that doesn't align with P2X7 antagonism. Could this be an off-target effect?

Troubleshooting Steps:

- Review Compound Concentration: The most likely cause of off-target effects is high compound concentration. The primary off-target activity of **JNJ-47965567** was observed at 10 μM .^[1]
 - Action: Verify the final concentration of **JNJ-47965567** in your experiment. If it is at or near 10 μM , consider performing a dose-response curve to see if the unexpected phenotype diminishes at lower concentrations that are still effective for P2X7 antagonism (e.g., high nanomolar to low micromolar range).
- Consider Serotonergic or Melatonergic Systems: The known off-targets are the serotonin transporter and the melatonin 1 receptor.^[1]

- Action: Evaluate if your experimental system (cell line, tissue, or animal model) has a functional serotonergic or melatonergic system. An unexpected phenotype could be related to modulation of serotonin reuptake or melatonin signaling. You may need to use specific antagonists for these off-targets to confirm this hypothesis.
- Consult the Selectivity Data: Refer to the quantitative data in Table 2. The effect on the serotonin transporter was more pronounced (82%) than on the melatonin receptor (65%).^[1]
 - Action: Prioritize investigating a potential serotonergic effect. For example, in behavioral studies, consider if the observed phenotype could be linked to altered serotonin levels.

Data Presentation

Table 1: Potency and Binding Affinity of **JNJ-47965567** at P2X7 Receptors

Species/System	Assay Type	Value Type	Value (Mean ± SEM)	Reference
Human	Radioligand Binding	pKi	7.9 ± 0.07	[1]
Human	Functional Assay	pIC ₅₀	8.3	[3][5]
Rat	Radioligand Binding	pKi	8.7 ± 0.07	[1]
Rat	Functional Assay	pIC ₅₀	7.2	[3][5]
Mouse	Functional Assay	pIC ₅₀	7.5	[3][5]
Human Blood	IL-1β Release	pIC ₅₀	6.7 ± 0.07	[1][4]
Human Monocytes	IL-1β Release	pIC ₅₀	7.5 ± 0.07	[1][4]
Rat Microglia	IL-1β Release	pIC ₅₀	7.1 ± 0.1	[1][4]

Table 2: Off-Target Selectivity Profile of **JNJ-47965567**

Target	Test Concentration (μM)	Effect (% Inhibition/Stimulation)	Reference
Broad Panel (various targets)	1	No significant effect	[1]
Human Serotonin Transporter	10	82%	[1]
Human Melatonin 1 Receptor	10	65%	[1]

Experimental Protocols

Protocol 1: Radioligand Binding Assay for P2X7 Affinity (pKi) Determination

This is a generalized protocol based on standard industry practices for determining binding affinity.

- Preparation of Membranes: Membranes are prepared from cell lines recombinantly expressing the human or rat P2X7 receptor (e.g., 1321N1 cells).[4]
- Radioligand: A suitable radiolabeled P2X7 antagonist, such as [³H]-A-804598, is used.[1]
- Assay:
 - Membranes are incubated with a fixed concentration of the radioligand.
 - Increasing concentrations of the test compound (**JNJ-47965567**) are added to competitively displace the radioligand.
 - Non-specific binding is determined in the presence of a high concentration of a non-labeled P2X7 antagonist.
- Detection: After incubation, the membranes are filtered and washed to separate bound from free radioligand. The radioactivity retained on the filters is measured using a scintillation counter.

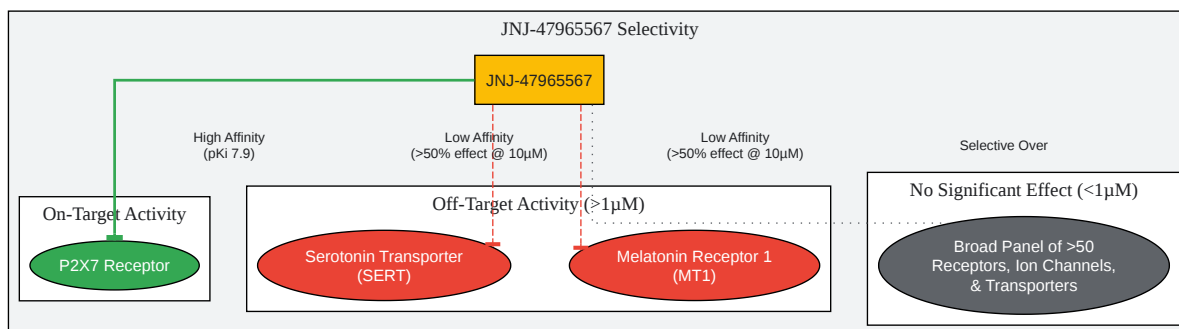
- **Data Analysis:** The data are fitted to a one-site competition binding model using non-linear regression to calculate the IC_{50} value. The K_i value is then calculated from the IC_{50} using the Cheng-Prusoff equation. The pK_i is the negative logarithm of the K_i .

Protocol 2: IL-1 β Release Assay for Functional Potency (pIC_{50})

This protocol outlines the measurement of functional P2X7 antagonism in native systems like human monocytes or rat microglia.[\[1\]](#)[\[2\]](#)[\[4\]](#)

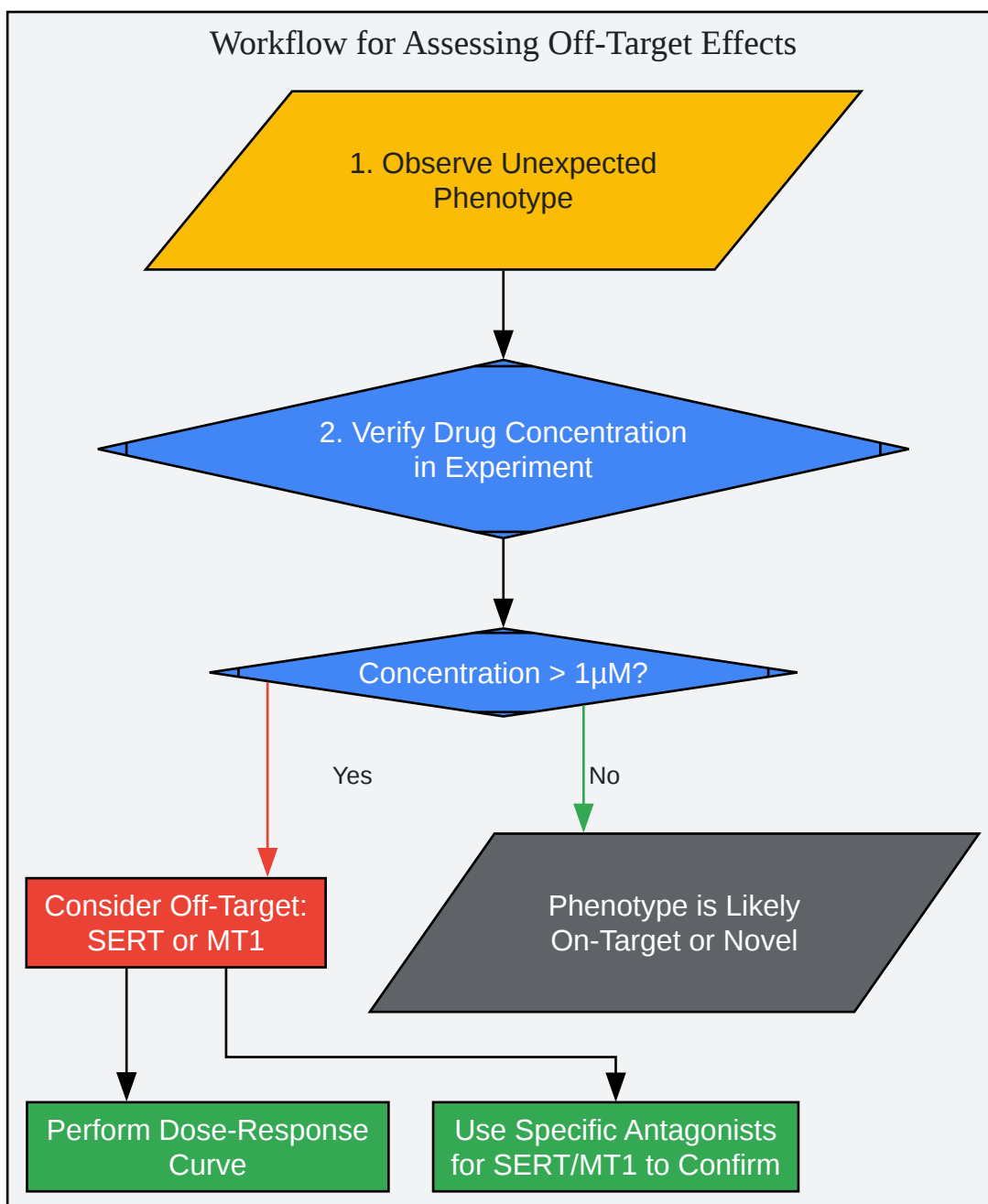
- **Cell Preparation:** Isolate human peripheral blood mononuclear cells (PBMCs) and enrich for monocytes, or culture primary rat microglia.
- **Priming:** Prime the cells with lipopolysaccharide (LPS) to induce the expression of pro-IL-1 β .
- **Inhibition:** Pre-incubate the primed cells with various concentrations of **JNJ-47965567** for a defined period.
- **Activation:** Stimulate the cells with a P2X7 agonist, such as Benzoyl-ATP (Bz-ATP), to activate the NLRP3 inflammasome and induce the cleavage and release of mature IL-1 β .
- **Quantification:** Collect the cell supernatant and measure the concentration of IL-1 β using a specific ELISA kit.
- **Data Analysis:** Plot the IL-1 β concentration against the logarithm of the **JNJ-47965567** concentration. Fit the data to a four-parameter logistic equation to determine the IC_{50} value. The pIC_{50} is the negative logarithm of the IC_{50} .

Visualizations



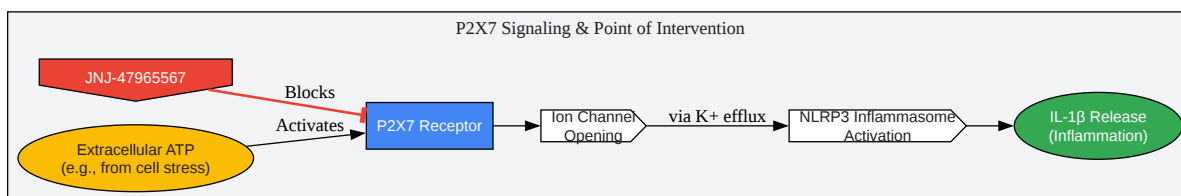
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Caption: Selectivity profile of **JNJ-47965567**.



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Caption: Troubleshooting workflow for unexpected experimental results.



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Caption: Simplified P2X7 signaling pathway and **JNJ-47965567** action.

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